

Application Note: High-Performance Crosslinking of Polyolefins Using Triallyl Trimesate (TAM)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	1,3,5-Triallyl trihydrogen benzenehexacarboxylate
CAS No.:	67952-51-6
Cat. No.:	B13778924

[Get Quote](#)

Executive Summary

Triallyl Trimesate (TAM) is a trifunctional aromatic monomer used as a high-efficiency co-agent in the free-radical crosslinking of polyolefins.[1][2][3] Unlike standard co-agents like Triallyl Isocyanurate (TAIC), TAM features a benzene-1,3,5-tricarboxylate core, offering distinct thermal stability and compatibility profiles.

This guide details the use of TAM to suppress chain scission (degradation) in Polypropylene (PP) and enhance the crosslink density in Polyethylene (PE).[3] It is particularly relevant for developing medical-grade polymers requiring radiation sterilization resistance and high-performance wire/cable insulation.[3]

Scientific Foundation & Mechanism

The Challenge: Scission vs. Crosslinking

In polyolefins, free radicals generated by peroxides or radiation induce two competing reactions:

- Crosslinking: Recombination of macroradicals (dominant in PE).[3]
- Chain Scission: Beta-scission leading to molecular weight reduction (dominant in PP).[3]

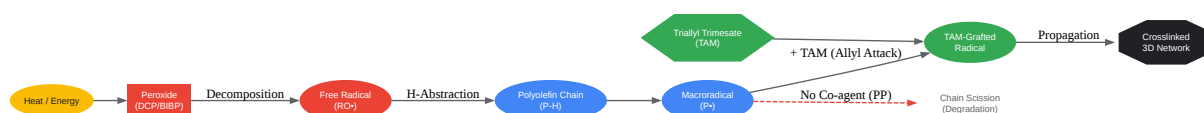
Without a co-agent, Polypropylene degrades rather than crosslinks. TAM acts as a radical trap and bridge. Its three allyl groups rapidly react with polymer macroradicals, stabilizing them and forming a rigid aromatic crosslink network.

Mechanism of Action

The TAM molecule possesses three reactive allylic double bonds.[3] Upon initiation (via peroxide decomposition or irradiation):[3][4]

- Initiation: Peroxide generates primary radicals () .[3]
- Transfer: abstracts a hydrogen from the polymer backbone () .[3]
- Grafting: The polymer radical () attacks the allylic double bond of TAM.[3]
- Network Formation: The remaining allyl groups on the grafted TAM molecule react with other polymer radicals, locking the chains together.[3]

Mechanistic Pathway Diagram



[Click to download full resolution via product page](#)

Figure 1: Reaction pathway showing how TAM intercepts macroradicals to favor networking over chain scission.

Material Selection & Formulation

Reagents

- Polymer Matrix:
 - Polypropylene (PP):[\[3\]](#)[\[5\]](#)[\[6\]](#) Isotactic PP (MFI 2-10 g/10min).[\[3\]](#)
 - Polyethylene (PE):[\[3\]](#)[\[7\]](#)[\[8\]](#) LDPE or LLDPE (for wire/cable applications).
- Crosslinking Agent (Co-agent): Triallyl Trimesate (TAM).[\[2\]](#)[\[3\]](#)
 - Purity: >98%.[\[9\]](#)[\[10\]](#)
 - State: Solid/Liquid (MP: ~27-34°C).[\[3\]](#)[\[9\]](#) Note: Warm to 40°C to handle as liquid.
- Initiator (Peroxide):
 - Dicumyl Peroxide (DCP): Standard for temperatures >160°C.[\[11\]](#)
 - Di(tert-butylperoxyisopropyl)benzene (BIBP): Odorless alternative, higher processing safety.[\[3\]](#)

Formulation Guidelines (PHR)

The following table provides optimized loading levels based on comparative efficiency studies [1, 2].

Component	Function	Loading (PP)	Loading (PE)	Notes
Polyolefin	Matrix	100 phr	100 phr	Base resin
TAM	Co-agent	1.0 - 3.0 phr	0.5 - 2.0 phr	Higher loading for PP to overcome scission.
Peroxide	Initiator	0.5 - 1.0 phr	1.0 - 2.5 phr	Ratio of TAM:Peroxide should be approx 2:1 for PP.[3]
Antioxidant	Stabilizer	0.1 - 0.2 phr	0.1 - 0.2 phr	Use phenolic antioxidants (e.g., Irganox 1010). Avoid sulfur-based.[3]

Experimental Protocols

Protocol A: Melt Blending & Peroxide Curing

Target Application: Automotive parts, heat-resistant molded goods.

Step 1: Compounding

- Pre-heating: If TAM is solid (room temp < 27°C), warm container to 40°C until liquid.
- Mixing: Use a torque rheometer (Brabender) or twin-screw extruder.
 - Temperature: 130°C - 140°C (Must be below peroxide decomposition temp).
 - Speed: 60 RPM.[3]
 - Time: 5-8 minutes.[3]

- Addition Order: Polymer melt

Antioxidant

TAM

Peroxide (add last to prevent scorch).[3]

Step 2: Compression Molding (Curing)[3]

- Pre-heat Press: Set temperature to 180°C.
- Molding: Place compounded material into mold (e.g., 1-2 mm plaque).
- Cure Cycle:
 - Contact Pressure: 2 minutes (allow heat transfer).
 - High Pressure (10-15 MPa):10-15 minutes (Calculated as of peroxide).
- Cooling: Cool under pressure to ambient temperature to prevent warping.[3]

Step 3: Post-Cure (Optional but Recommended)[3]

- Anneal samples at 80°C for 2 hours to remove volatile byproducts and relax internal stresses.

Protocol B: Radiation Crosslinking (E-Beam/Gamma)

Target Application: Medical device sterilization, heat-shrink tubing.

Context: TAM is highly effective in radiation crosslinking because it lowers the required dose (kGy) to achieve the gel point, protecting the polymer from excessive radiation damage [3].[3]

- Compounding: Mix Polymer + TAM (1.0 - 3.0 phr) + Antioxidant.[3] NO Peroxide is needed.
- Forming: Extrude film, tubing, or mold part.[3]

- Irradiation:
 - Source: Electron Beam (E-beam) or Gamma (Cobalt-60).[3]
 - Dose: 20 - 50 kGy.
 - Atmosphere: Inert (Nitrogen) preferred to prevent surface oxidation, though TAM provides some oxidative protection.[3]

Characterization & Validation

To validate the protocol, perform the following tests. The "Gel Content" is the primary indicator of crosslinking success.

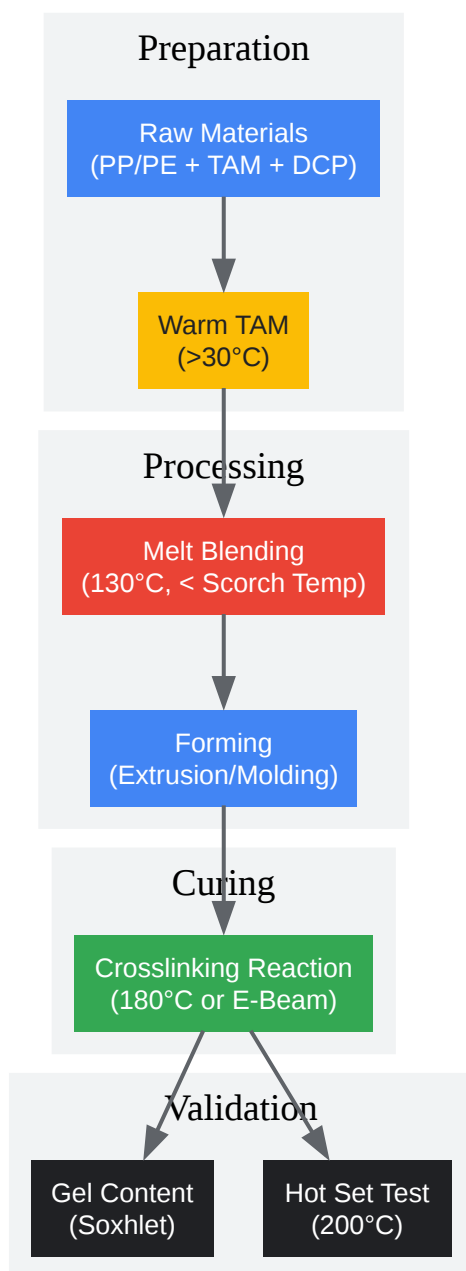
Gel Content Determination (ASTM D2765)

- Solvent: Xylene (for PE/PP).[3]
- Method: Soxhlet Extraction.
- Procedure:
 - Weigh initial sample () .[3]
 - Place in stainless steel mesh cage (120 mesh).
 - Reflux in boiling xylene for 12 hours.
 - Dry residue in vacuum oven at 100°C to constant weight () .
- Calculation:
 - Target: >60% for effective crosslinking in PP; >75% for PE.

Hot Set Test (IEC 60811-2-1)

- Purpose: Measures mechanical integrity at elevated temperatures (above melting point).[3]
- Condition: 200°C, 20 N/cm² load.
- Requirement: Elongation under load < 175%; Permanent deformation < 15%.[3]

Workflow Visualization



[Click to download full resolution via product page](#)

Figure 2: Step-by-step experimental workflow for TAM-mediated crosslinking.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Scorch (Pre-cure)	Mixing temp too high; Peroxide too active.	Reduce mixing temp to <135°C. Switch to BIBP peroxide.
Low Gel Content	Insufficient TAM; Oxygen inhibition.[3]	Increase TAM to 2.5-3.0 phr. Cure in Nitrogen atmosphere. [3]
Surface Stickiness	TAM migration (Blooming).	TAM concentration too high (>4 phr).[3] Reduce loading.
Bubbles/Voids	Volatiles from peroxide decomposition.[3]	Degas melt during compounding; Maintain pressure during cooling.[3]

References

- PubChem. (n.d.). Triallyl trimesate (Compound).[2][3][9][12][13] National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)
- MDPI. (2020).[3] UV-Initiated Crosslinking Reaction Mechanism and Electrical Breakdown Performance of Crosslinked Polyethylene. Retrieved October 26, 2023, from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. Buy Triallyl trimesate | 17832-16-5 [[smolecule.com](https://www.smolecule.com)]

- [3. pdfs.semanticscholar.org \[pdfs.semanticscholar.org\]](https://pdfs.semanticscholar.org)
- [4. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [5. Cross-Linking of Polypropylene via the Diels–Alder Reaction - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/31111111/)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [7. UV-Initiated Crosslinking Reaction Mechanism and Electrical Breakdown Performance of Crosslinked Polyethylene | MDPI \[mdpi.com\]](https://www.mdpi.com/2079-9296/17/1/1)
- [8. ace-laboratories.com \[ace-laboratories.com\]](https://www.ace-laboratories.com)
- [9. alfa-chemistry.com \[alfa-chemistry.com\]](https://www.alfa-chemistry.com)
- [10. TAIC - Triallyl Isocyanurate Crosslinker for Plastics & Rubber \[sinocurechem.com\]](https://www.sinocurechem.com)
- [11. arkema.com \[arkema.com\]](https://www.arkema.com)
- [12. bocsci.com \[bocsci.com\]](https://www.bocsci.com)
- [13. CAS 17832-16-5: Triallyl trimesate | CymitQuimica \[cymitquimica.com\]](https://www.cymitquimica.com)
- To cite this document: BenchChem. [Application Note: High-Performance Crosslinking of Polyolefins Using Triallyl Trimesate (TAM)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b13778924/docs#application-note-high-performance-crosslinking-of-polyolefins-using-triallyl-trimesate-tam>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)